

L-Threoninol: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *L-Threoninol*

Cat. No.: *B554944*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals and is based on publicly available safety data. It is not a substitute for a formal risk assessment and the user's own due diligence. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier before handling **L-Threoninol**.

Introduction

L-Threoninol, a chiral amino alcohol, serves as a versatile building block in the synthesis of pharmaceuticals and other fine chemicals.^[1] Its structural properties make it a valuable intermediate in drug development and other research applications.^[1] As with any chemical substance, a thorough understanding of its potential hazards and the implementation of appropriate safety protocols are paramount for ensuring a safe laboratory environment. This guide provides an in-depth overview of the known safety information, handling precautions, and emergency procedures for **L-Threoninol**.

Hazard Identification and Classification

L-Threoninol is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazard statements:

- H315: Causes skin irritation.^{[2][3]}

- H319: Causes serious eye irritation.[2][3]

The signal word associated with these hazards is "Warning".[4] To the best of current knowledge, the chemical, physical, and toxicological properties of **L-Threoninol** have not been thoroughly investigated.[4] No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[4]

Quantitative Safety and Physical Data

Comprehensive quantitative toxicological data such as LD50 or NOAEL values for **L-Threoninol** are not readily available in the public domain from the conducted searches. The table below summarizes the available physical data for **L-Threoninol**.

Property	Value	Source
Physical State	Powder, crystal, or chunks	[5]
Color	White	[5]
Molecular Formula	C4H11NO2	[1][2][6]
Molecular Weight	105.14 g/mol	[2]
Melting Point	49-54 °C (lit.)	[5][7]
Solubility	Soluble in water	[8]
Storage Temperature	0-8°C	[1]

Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to minimize exposure and ensure the stability of **L-Threoninol**.

Handling

- Engineering Controls: Work in a well-ventilated area.[3][4] Provide appropriate exhaust ventilation at places where dust is formed.[4]

- Personal Hygiene: Handle in accordance with good industrial hygiene and safety practices.
[3][4] Wash hands before breaks and at the end of the workday.[3][4]
- Practices to Avoid:
 - Avoid contact with skin and eyes.[3][4]
 - Avoid the formation of dust and aerosols.[3][4]
 - Avoid breathing vapors, mist, gas, or dust.[3][4]

Storage

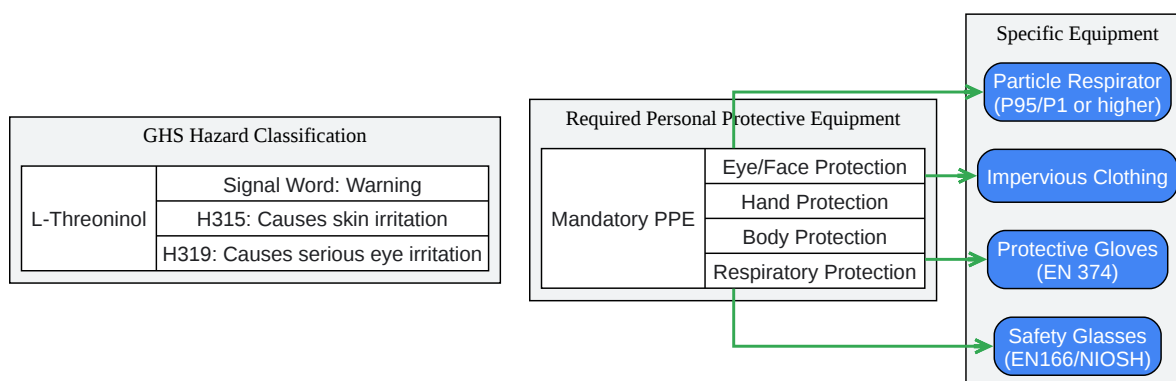
- Store in a cool, dry, and well-ventilated place.[4]
- Keep the container tightly closed.[4]
- Recommended storage temperature is between 0-8°C.[1]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **L-Threoninol** to prevent skin and eye contact, and respiratory exposure.

- Eye/Face Protection: Wear safety glasses with side-shields conforming to EN166 or NIOSH-approved equipment.[4]
- Skin Protection:
 - Hand Protection: Wear protective gloves that satisfy the specifications of EU Regulation 2016/425 and the standard EN 374 derived from it.[4]
 - Body Protection: Wear impervious clothing. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[4]
- Respiratory Protection: For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-

P2 (EU EN 143) respirator cartridges. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[4]



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GHS Classification and Required PPE for **L-Threoninol**.

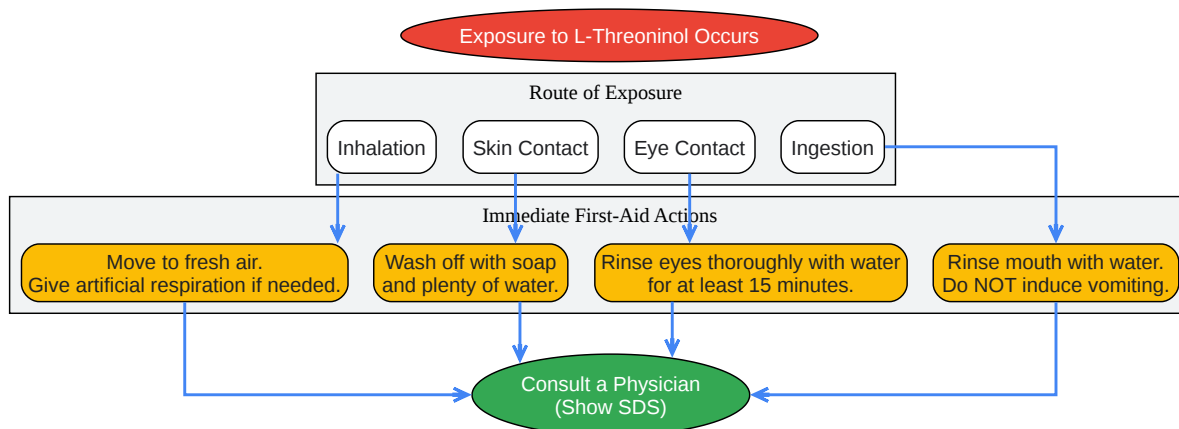
Emergency Procedures

First-Aid Measures

Immediate and appropriate first-aid is crucial in the event of an exposure. Always show the Safety Data Sheet to the attending physician.[4]

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[3][4]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[4]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[4]

- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[4]



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First-Aid Procedures for **L-Threoninol** Exposure.

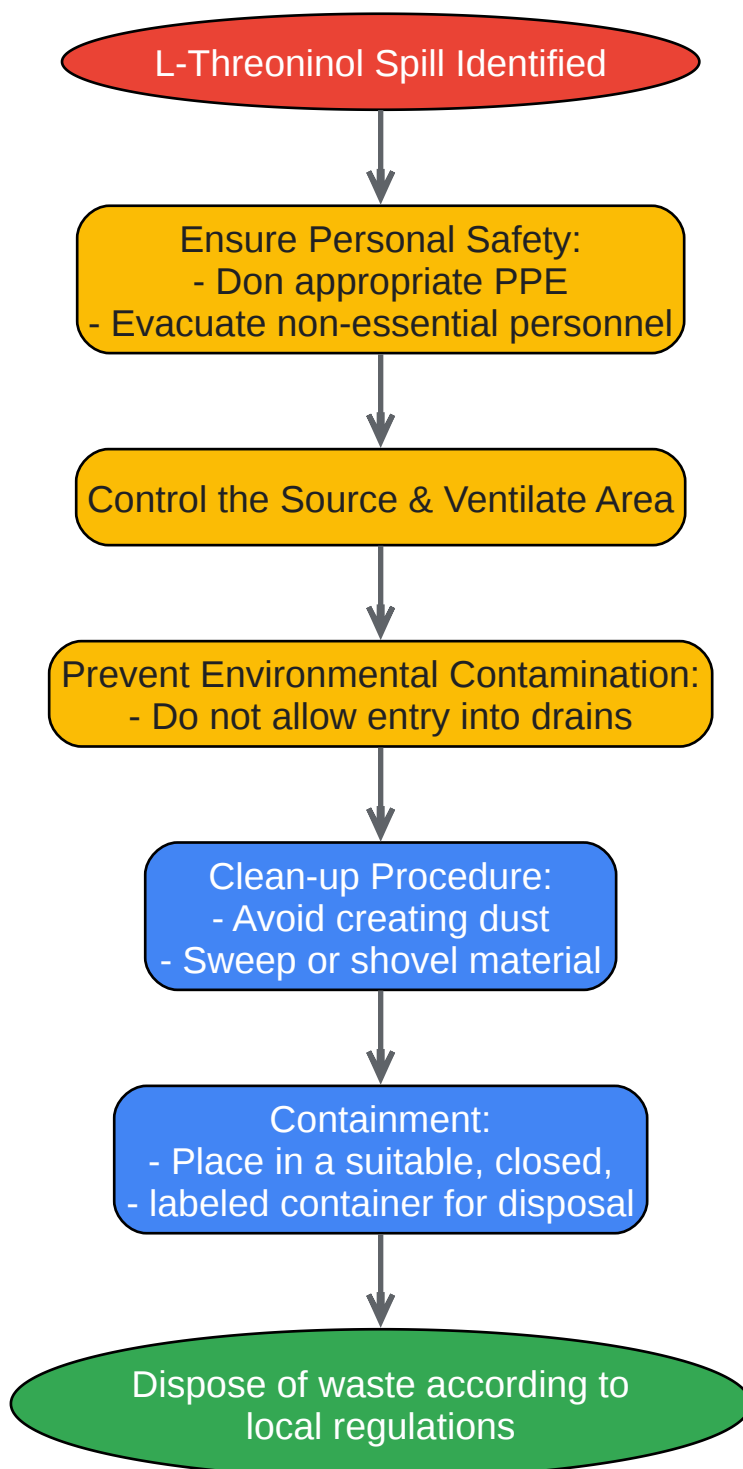
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][4]
- Specific Hazards: Combustion may produce carbon oxides and nitrogen oxides (NOx).[4]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary. [3][4]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment.[3][4] Avoid dust formation.[3][4] Ensure adequate ventilation.[3][4] Evacuate personnel to safe areas.[3]

- Environmental Precautions: Do not let the product enter drains.[3][4]
- Containment and Cleaning: Pick up and arrange disposal without creating dust.[3][4] Sweep up and shovel the material into a suitable, closed container for disposal.[3][4]



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- To cite this document: BenchChem. [L-Threoninol: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b554944#l-threoninol-safety-and-handling-precautions]

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